Technical Guide & Safety Data Sheet: p-(2,2-Dimethoxyethoxy)benzaldehyde

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Compound of Interest		
Compound Name:	*p-(2,2-Dimethoxyethoxy)benzaldehyde*	
Cat. No.:	*B8473292*	*Get Quote*

Advanced Handling, Synthesis, and Risk Management for Pharmaceutical Building Blocks

Document Control:

- Role: Senior Application Scientist
- Context: Drug Discovery & Organic Synthesis (Linker Chemistry/Heterocycle Formation)

Part 1: Executive Technical Summary

p-(2,2-Dimethoxyethoxy)benzaldehyde (also known as 4-(2,2-dimethoxyethoxy)benzaldehyde or 4-formylphenoxyacetaldehyde dimethyl acetal) is a bifunctional building block critical in medicinal chemistry. It features a reactive aromatic aldehyde and a masked aliphatic aldehyde (in the form of a dimethyl acetal), connected by an ether linkage.

This dual-functionality makes it a strategic intermediate for:

- Isoquinoline Synthesis: Via the Pomeranz-Fritsch reaction (cyclization under acidic conditions).

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- PROTAC Linkers: Providing a stable ether chain that can be deprotected to generate further conjugation sites.
- Reductive Aminations: Where the aromatic aldehyde is selectively reacted while the aliphatic acetal remains protected.

Critical Operational Insight: The molecule's stability hinges on the acetal moiety. While stable under basic and neutral conditions (allowing alkylation and nucleophilic additions), it is highly labile to aqueous acids. Inadvertent exposure to acidic fumes or unbuffered aqueous workups can trigger premature hydrolysis, releasing the unstable aliphatic aldehyde and complicating purification.

Part 2: Chemical Identity & Physicochemical Properties

Property	Specification
Chemical Name	p-(2,2-Dimethoxyethoxy)benzaldehyde
Synonyms	4-(2,2-dimethoxyethoxy)benzaldehyde; 4-Formylphenoxyacetaldehyde dimethyl acetal
Molecular Formula	$C_{11}H_{14}O_4$
Molecular Weight	210.23 g/mol
CAS Number	Note: Often custom-synthesized.[1] Verify batch-specific CAS (e.g., analogs 135863-99-9).
Physical State	Pale yellow to colorless oil (tends to solidify upon prolonged cooling)
Solubility	Soluble in DCM, EtOAc, MeOH, DMF. Insoluble in water.
Stability	Acid Sensitive (Acetal group); Air Sensitive (Aldehyde oxidation)

Part 3: Hazard Assessment (GHS Classification)

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Based on structural analogs (alkoxybenzaldehydes) and functional group reactivity:

GHS Label Elements

- Signal Word:WARNING
- Pictograms: GHS07 (Exclamation Mark)

Hazard Statements

- H315: Causes skin irritation.[2][3][4][5]
- H319: Causes serious eye irritation.[2][3][4][5]
- H335: May cause respiratory irritation.[2][3][4][5]

Precautionary Statements (Scientific Context)

- P261: Avoid breathing mists/vapors.[2][6] Rationale: Aldehydes are mucous membrane irritants.
- P280: Wear nitrile gloves (min 0.11mm) and safety glasses.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for 15 minutes. Remove contact lenses.[2][3][7]

Part 4: Synthesis & Operational Protocols

Validated Synthesis Workflow (Williamson Etherification)

Causality: We utilize a basic etherification protocol because the acetal group is acid-labile. Potassium carbonate (

) provides sufficient basicity to deprotonate the phenol without degrading the acetal or inducing Cannizzaro reactions on the aldehyde.

Reagents:

- 4-Hydroxybenzaldehyde (1.0 equiv)

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- Bromoacetaldehyde dimethyl acetal (1.2 equiv)
- Potassium Carbonate (2.0 equiv, anhydrous)
- Solvent: DMF (Dimethylformamide) or NMP (N-Methyl-2-pyrrolidone)

Protocol:

- Dissolution: Dissolve 4-hydroxybenzaldehyde in DMF (0.5 M concentration) under

  atmosphere.
- Deprotonation: Add

  . Stir at RT for 15 mins to form the phenoxide.
- Alkylation: Add bromoacetaldehyde dimethyl acetal dropwise.
- Heating: Heat to 100°C for 12–16 hours. Note: Monitor by TLC (Hex:EtOAc 7:3). The product is less polar than the starting phenol.
- Workup (Critical): Pour into ice-water. Extract with EtOAc. Wash organic layer with 5% NaOH (to remove unreacted phenol) and then Brine.
  - Warning:Do NOT wash with HCl. Even dilute acid can hydrolyze the acetal during the extraction, leading to polymerization of the resulting aliphatic aldehyde.
- Purification: Flash chromatography (Silica gel, Hexane/EtOAc gradient).

Visualization: Synthesis & Stability Logic

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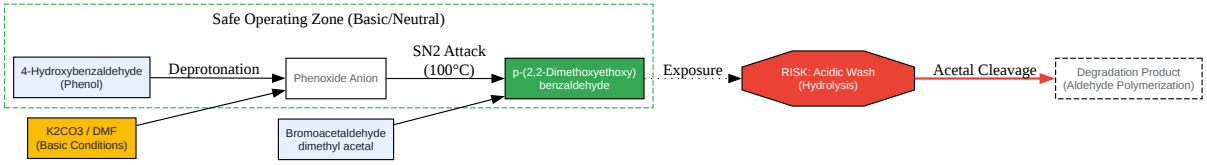

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Figure 1: Synthesis workflow highlighting the critical stability boundary. The acetal survives basic synthesis but fails under acidic workup.

Part 5: Emergency Response Framework

First Aid Logic

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen.[7] Mechanism: Aldehydes are respiratory irritants; edema can be delayed.
- Skin Contact: Wash with soap and water.[2][3] Do not use solvents (ethanol/acetone) as they may enhance transdermal absorption.
- Eye Contact: Flush with water for 15 minutes.[7] Consult an ophthalmologist.

Fire Fighting Measures

- Flash Point: Estimated >110°C (Combustible Liquid).
- Extinguishing Media: Alcohol-resistant foam, Dry chemical, CO2.
- Specific Hazards: Thermal decomposition releases acrid smoke and irritating fumes (Carbon oxides).

Spill Response Logic Tree

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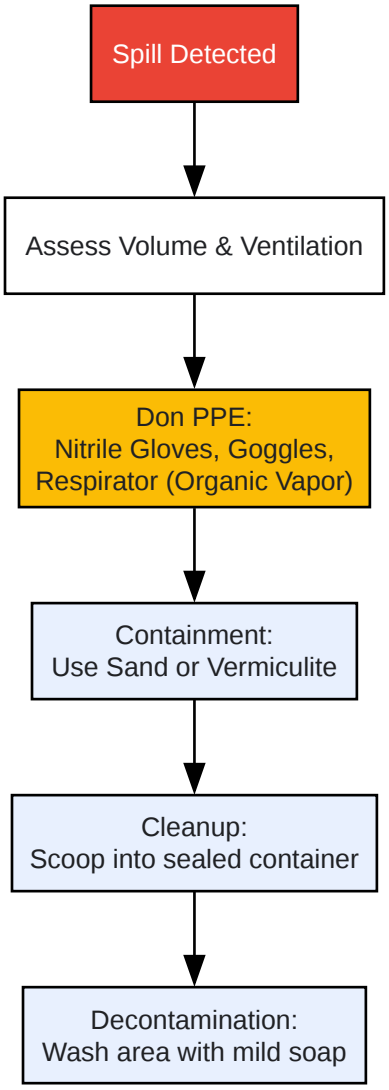

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Figure 2: Step-by-step spill response protocol ensuring personnel safety and containment.

Part 6: Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere:Argon or Nitrogen blanket required.
  - Reasoning: The aromatic aldehyde is susceptible to autoxidation to the carboxylic acid (benzoic acid derivative) upon prolonged exposure to air.
- Incompatibilities:

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- Strong Acids: Hydrolyze the acetal.
- Strong Oxidizers: Oxidize the aldehyde.
- Strong Bases: Generally stable, but prolonged exposure to caustic soda may induce aldol condensation.

Part 7: References

- Williamson Ether Synthesis Protocols:Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989. (Standard reference for phenol alkylation).
- Acetal Stability & Hydrolysis: Greene, T.W., Wuts, P.G.M. Protective Groups in Organic Synthesis, 3rd Ed. John Wiley & Sons, 1999. (Authoritative source on acetal lability to acid).
- Benzaldehyde Safety Data: PubChem. 4-Methoxybenzaldehyde (Anisaldehyde) Safety Data Sheet. Link (Used as a toxicological surrogate for alkoxybenzaldehydes).
- Pomeranz-Fritsch Reaction Applications:Organic Syntheses, Coll. Vol. 2, p. 374 (1943). (Contextualizing the use of aminoacetal precursors).

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